

Technical Support Center: The Effect of Temperature on NanoLuc® Assay Performance

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the impact of temperature on NanoLuc® luciferase assay performance. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the accuracy and reproducibility of your results.

Troubleshooting Guide

This guide addresses specific issues you may encounter related to temperature during your NanoLuc® experiments.

Troubleshooting & Optimization

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Problem	Possible Cause	Solution
Low Luminescent Signal	Suboptimal Assay Temperature: NanoLuc® luciferase activity is temperature-dependent. Performing the assay at temperatures significantly below the optimal range can lead to reduced enzyme activity.	Ensure all assay components, including the cell plate and Nano-Glo® reagent, are equilibrated to a consistent room temperature (20-25°C) before mixing.[1][2][3] Avoid adding cold reagents directly to cells.
Enzyme Instability at High Temperatures: Although NanoLuc® is thermally stable, prolonged exposure to temperatures above its melting point (Tm) will cause irreversible denaturation and loss of activity.	Maintain a consistent temperature throughout the assay. For most applications, room temperature is ideal. If elevated temperatures are necessary for your experimental design, consider using the more thermostable tsNluc variant.[4]	
High Well-to-Well Variability	Temperature Gradients Across the Plate: Inconsistent temperatures across the assay plate can lead to variable enzyme kinetics in different wells, resulting in high variability in your data.[5]	Allow the entire plate to equilibrate to room temperature for 5-10 minutes after removing it from the incubator.[1][3] Ensure the plate reader's incubation temperature is consistent with the assay temperature.[6]
Inconsistent Reagent Temperatures: Adding reagents at different temperatures to various wells can introduce variability.	Pre-warm or cool all reagents to the intended assay temperature before addition to the plate.	
Rapid Signal Decay	Increased Enzyme Kinetics at Higher Temperatures: Elevated temperatures can increase the	Perform the assay at room temperature to ensure a stable, glow-type signal with a





rate of the enzymatic reaction, leading to faster depletion of the furimazine substrate and a shorter signal half-life.[7] longer half-life (typically >2 hours).[1][7] If high temperatures are required, be prepared to measure luminescence shortly after reagent addition.

Unexpected Decrease in Signal Over Time

Substrate Instability at
Elevated Temperatures: While
the furimazine substrate is
relatively stable, prolonged
incubation at high
temperatures can lead to
degradation, reducing the
available substrate for the
luminescent reaction.[2][8]

Prepare the reconstituted
Nano-Glo® reagent fresh and
use it within the recommended
time frame. Store the substrate
and buffer at the
recommended temperatures
(-20°C for long-term storage).
[1] For extended assays at
37°C, be aware of potential
substrate degradation over
time.[8]

Frequently Asked Questions (FAQs)

Q1: What is the optimal temperature for a NanoLuc® assay?

A1: For most applications, NanoLuc® assays perform optimally at a consistent ambient room temperature, typically between 20-25°C.[2] This range provides a balance of strong signal intensity and a stable, long-lasting luminescent signal.[1][7]

Q2: How stable is NanoLuc® luciferase at different temperatures?

A2: NanoLuc® luciferase is a highly thermostable enzyme. It has a melting temperature (Tm) of approximately 60°C (140°F).[1] It retains activity after incubation at 55°C for 30 minutes.[9] For experiments requiring even higher temperature stability, a thermostable variant (tsNluc) with a Tm of 87°C is available.[4]

Q3: Can I perform NanoLuc® assays at 37°C?



A3: Yes, NanoLuc® assays can be performed at 37°C, and the secreted form of NanoLuc® (secNLuc) is stable in cell culture media at this temperature for over four days.[10] However, be aware that at 37°C, the enzymatic reaction rate will be faster, which may lead to a more rapid decay of the luminescent signal due to quicker substrate consumption.[7] For endpoint assays, ensure consistent timing of measurements.

Q4: How does temperature affect the Nano-Glo® substrate (furimazine)?

A4: The Nano-Glo® Luciferase Assay Buffer can be stored at 4°C for a year or at room temperature for three months. The furimazine substrate is best stored at -20°C but can be kept at 4°C for up to two weeks.[1] The reconstituted Nano-Glo® reagent (buffer and substrate mixed) will lose about 10% of its activity in approximately 8 hours at room temperature.[1] Some studies indicate that certain furimazine analogs show enhanced stability at 37°C.[8]

Q5: My lab experiences significant temperature fluctuations. How can I minimize the impact on my NanoLuc® assays?

A5: To minimize the effects of fluctuating ambient temperatures, it is crucial to maintain a consistent temperature for all components and during the measurement phase.[5] Allow plates and reagents to equilibrate to the temperature of the luminometer before starting the assay.[6] Using a temperature-controlled plate reader can also help ensure consistency.

Quantitative Data Summary

The following table summarizes the thermal stability of NanoLuc® luciferase.

Parameter	Value	Reference
Melting Temperature (Tm)	~60°C	[1]
Activity Retention	Retains activity after 30 min at 55°C	[9]
Optimal Temperature Range	20-25°C	[2]
Thermostable Variant (tsNluc) Tm	87°C	[4]



Experimental Protocols

Protocol for Assessing the Effect of Temperature on NanoLuc® Assay Performance

This protocol outlines a method to determine the optimal temperature for your specific NanoLuc® assay conditions.

Materials:

- Cells expressing NanoLuc® luciferase
- Nano-Glo® Luciferase Assay System (Buffer and Substrate)
- Temperature-controlled plate reader or water baths/incubators set to desired temperatures
- White, opaque 96-well assay plates

Methodology:

- Cell Plating: Seed cells expressing NanoLuc® luciferase in a 96-well plate at a desired density and culture overnight.
- Temperature Equilibration:
 - Prepare the Nano-Glo® Assay Reagent according to the manufacturer's instructions and divide it into aliquots.
 - Place aliquots of the reagent and the cell plate(s) in incubators or water baths set to a range of temperatures (e.g., 20°C, 25°C, 30°C, 37°C, 42°C).
 - Allow the plates and reagents to equilibrate to the respective temperatures for at least 30 minutes.
- Reagent Addition:
 - Working quickly, add a volume of the temperature-equilibrated Nano-Glo® Assay Reagent to each well equal to the volume of the culture medium.



- Incubation: Incubate the plates at their respective temperatures for 3 minutes to allow for cell lysis and signal stabilization.
- Luminescence Measurement:
 - Measure the luminescence of each plate using a plate reader. If the plate reader is not temperature-controlled, measure immediately after the 3-minute incubation.
 - For kinetic analysis, take readings at regular intervals (e.g., every 5 minutes for 1 hour) to assess signal stability at each temperature.
- Data Analysis: Plot the relative light units (RLU) against temperature to determine the
 optimal temperature for signal intensity. For kinetic data, plot RLU over time for each
 temperature to assess signal decay.

Visualizations

Caption: Experimental workflow for temperature effect assessment.

Caption: Troubleshooting logic for NanoLuc® assay temperature issues.

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